

Physical and chemical properties of Cyclo(Gly-Gln)

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Compound of Interest

Compound Name: Cyclo(Gly-Gln)

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An In-Depth Technical Guide to the Physical and Chemical Properties of Cyclo(Gly-Gln)

This technical guide provides a comprehensive overview of the physical and chemical properties of **Cyclo(Gly-Gln)**, a cyclic dipeptide with significant interest in pharmaceutical and biochemical research. This document is intended for researchers, scientists, and drug development professionals, offering detailed data, experimental protocols, and visualizations to support further investigation and application of this molecule.

Physicochemical Properties

Cyclo(Gly-Gln), also known as (2S)-Hexahydro-3,6-dioxo-pyrazinepropanamide, is a cyclic dipeptide formed from the condensation of glycine and glutamine residues.^[1] Its cyclic structure confers enhanced stability and bioavailability compared to its linear counterpart, making it a valuable scaffold in drug design and a tool for studying protein interactions.^[1]

Quantitative Data Summary

The key physical and chemical properties of **Cyclo(Gly-Gln)** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₇ H ₁₁ N ₃ O ₃ [1]
Molecular Weight	185.18 g/mol [1][2]
CAS Number	52662-00-7[1][2]
Appearance	White to off-white solid/crystal[1][3]
Boiling Point	722.0 ± 45.0 °C (Predicted)[4]
Density	1.436 g/cm ³ (experimental), 1.264 ± 0.06 g/cm ³ (predicted)[4][5]
Flash Point	390.5 ± 28.7 °C[6]
pKa	13.00 ± 0.40 (Predicted)[4]
Solubility	H ₂ O: 13.89 mg/mL (75.01 mM) with ultrasonic warming to 60°C[3]
Crystal System	Monoclinic[5]
Space Group	P2 ₁ [5]

Stability and Storage

Cyclo(Gly-Gln) exhibits greater stability than its linear form due to its cyclic nature, which protects it from enzymatic degradation.[7][8] For optimal preservation, the following storage conditions are recommended:

- Lyophilized Powder: Store at -80°C for up to 2 years or at -20°C for up to 1 year, sealed and away from moisture.[3]
- In Solution: Aliquot and store at -80°C for up to 6 months or at -20°C for up to 1 month to prevent degradation from repeated freeze-thaw cycles.[2][3]

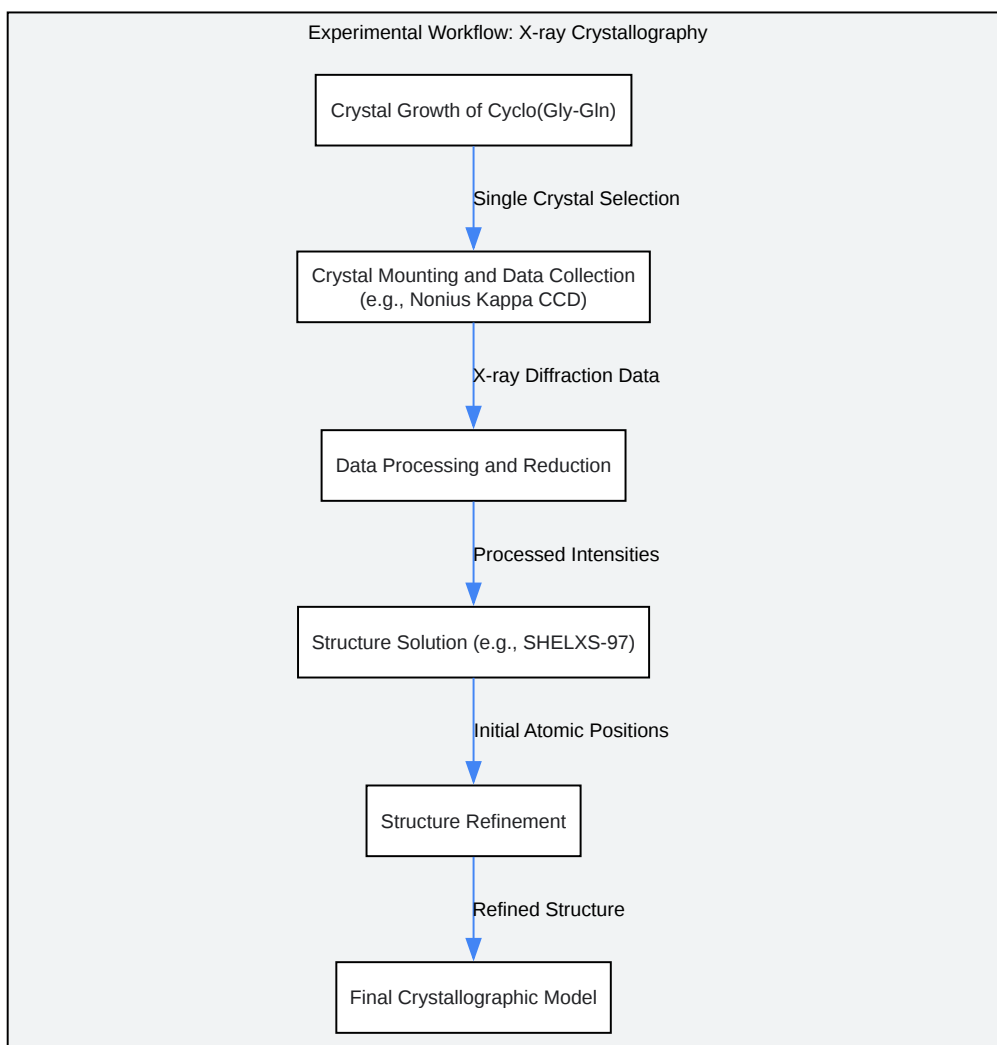
The degradation of glutamine-containing linear dipeptides in aqueous solutions is influenced by the N-terminal amino acid, with Gly-Gln showing a faster degradation rate compared to other dipeptides like Ala-Gln.[9] While **Cyclo(Gly-Gln)** is more stable, prolonged exposure to non-neutral pH and atmospheric oxygen should be minimized.

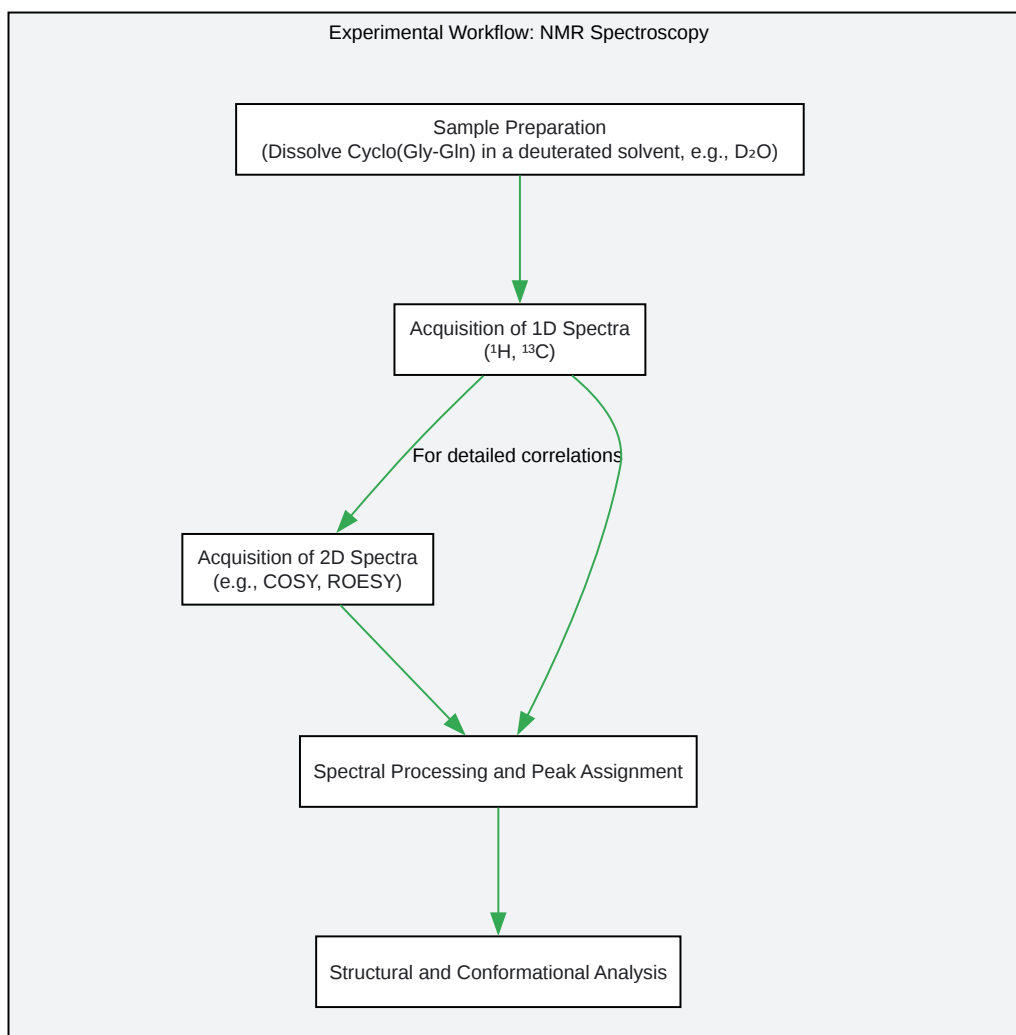
Structural and Analytical Characterization

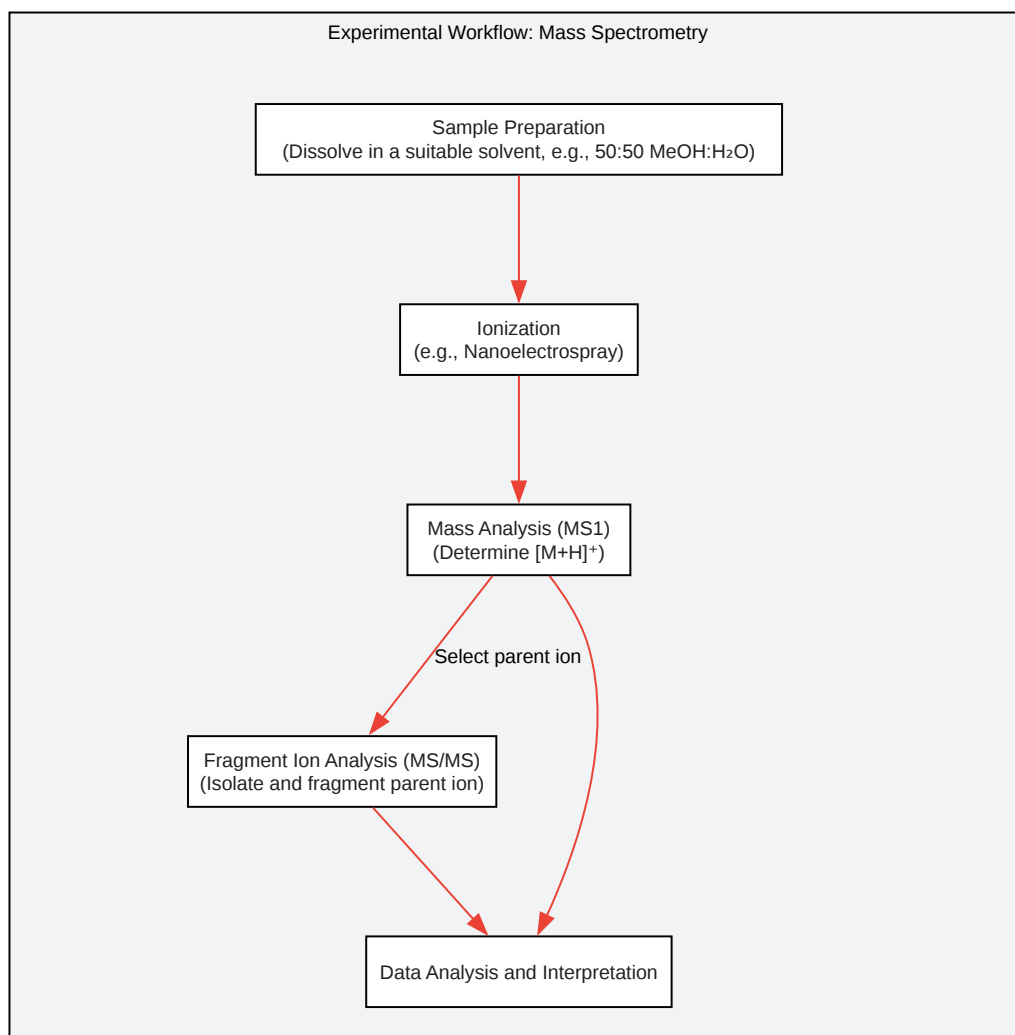
The structural elucidation and purity assessment of **Cyclo(Gly-Gln)** rely on a combination of crystallographic and spectroscopic techniques.

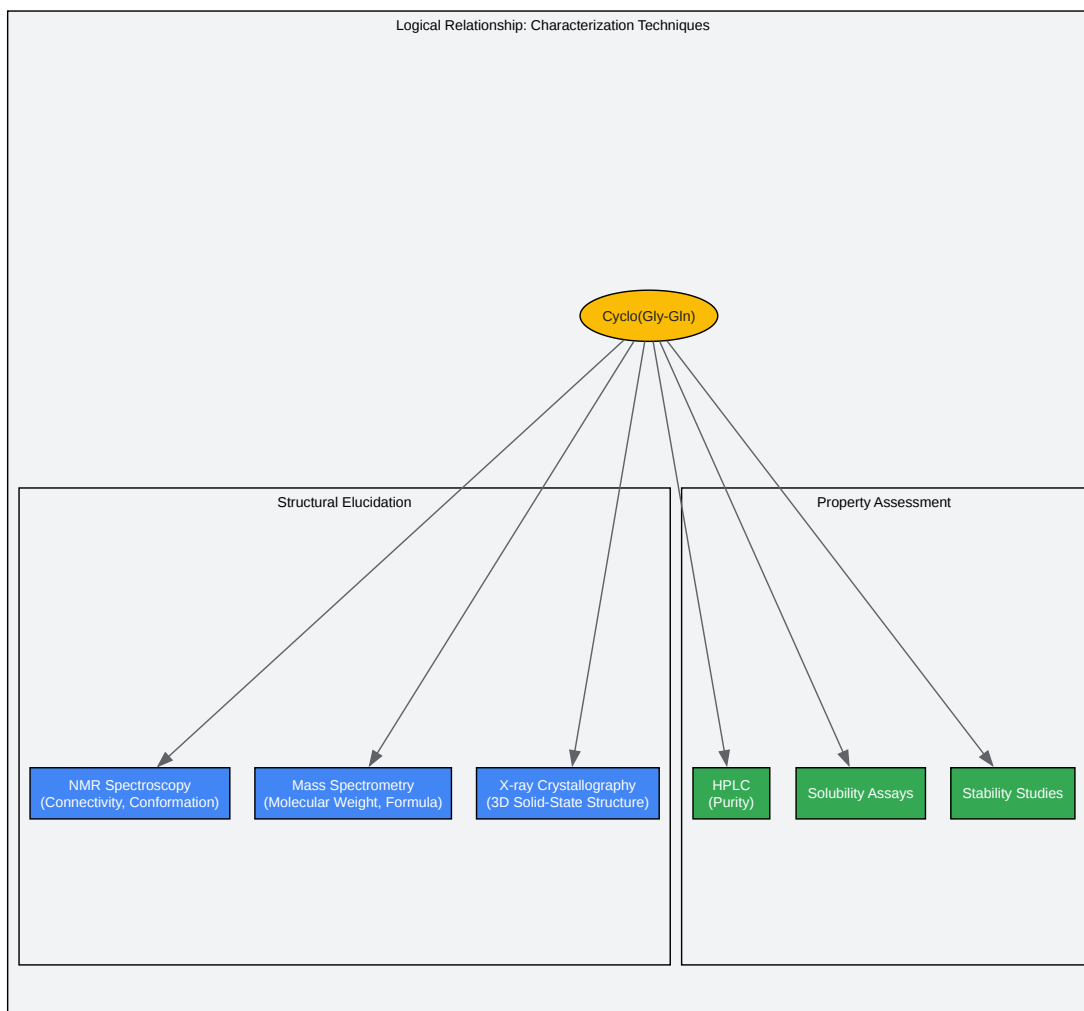
Crystallographic Analysis

X-ray crystallography has been employed to determine the three-dimensional structure of **Cyclo(Gly-Gln)**. This technique provides precise information on bond lengths, bond angles, and the conformation of the molecule in the solid state.









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